

physical and chemical properties of 3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile

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Compound of Interest

Compound Name: 3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile

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An In-depth Technical Guide to 3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and potential biological properties of the compound **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile**. This document is intended to serve as a valuable resource for researchers and professionals involved in drug discovery and development, offering detailed information on its characteristics, synthesis, and potential areas of application.

Core Compound Properties

3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile, with the CAS number 70988-04-4, is a multifaceted organic compound. Its core structure features a benzoylacetone nitrile scaffold substituted with two methoxy groups at the 3 and 5 positions of the phenyl ring. This substitution pattern is of significant interest in medicinal chemistry due to the known biological activities of other dimethoxyphenyl-containing molecules.^[1]

Physical and Chemical Data

A summary of the known and predicted physical and chemical properties of **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile** is presented in the table below. It is important to note

that while some experimental data is available, certain properties are based on computational predictions and should be considered as such.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₁ NO ₃	[1]
Molecular Weight	205.21 g/mol	[1]
CAS Number	70988-04-4	[1][2]
Appearance	Solid (Predicted)	
Boiling Point	369.6 ± 32.0 °C	Predicted
Density	1.147 ± 0.06 g/cm ³	Predicted
pKa	7.35 ± 0.10	Predicted
Storage Conditions	Short term (1-2 weeks) at -4°C; Long term (1-2 years) at -20°C	[1]

Synthesis and Experimental Protocols

The synthesis of **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile** can be achieved through a Claisen condensation reaction. This well-established method in organic chemistry involves the condensation of an ester with a nitrile in the presence of a strong base to form a β-ketonitrile.

A plausible synthetic route involves the reaction of methyl 3,5-dimethoxybenzoate with acetonitrile in the presence of a strong base such as sodium ethoxide or sodium hydride.

General Experimental Protocol: Claisen Condensation for the Synthesis of 3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile

Materials:

- Methyl 3,5-dimethoxybenzoate

- Acetonitrile
- Sodium hydride (NaH) or Sodium ethoxide (NaOEt)
- Anhydrous tetrahydrofuran (THF) or diethyl ether
- Hydrochloric acid (HCl), dilute aqueous solution
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Ethyl acetate
- Hexane

Procedure:

- **Reaction Setup:** A dry, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon) is charged with a suspension of sodium hydride in anhydrous THF.
- **Addition of Reactants:** A solution of methyl 3,5-dimethoxybenzoate and an excess of acetonitrile in anhydrous THF is added dropwise to the stirred suspension of the base at a controlled temperature (typically 0 °C to room temperature).
- **Reaction Progression:** The reaction mixture is stirred at room temperature or gently heated to reflux for several hours to ensure the completion of the condensation. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, the reaction is cautiously quenched by the slow addition of a dilute aqueous solution of hydrochloric acid until the mixture is acidic. The aqueous layer is then extracted with ethyl acetate.
- **Purification:** The combined organic extracts are washed sequentially with saturated sodium bicarbonate solution and brine, dried over anhydrous magnesium sulfate, filtered, and the

solvent is removed under reduced pressure.

- Isolation: The crude product is purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford the pure **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile**.

Characterization:

The structure and purity of the synthesized compound should be confirmed by standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra should be recorded to confirm the chemical structure.
- Infrared (IR) Spectroscopy: The IR spectrum should show characteristic absorption bands for the nitrile ($\text{C}\equiv\text{N}$) and ketone ($\text{C}=\text{O}$) functional groups.
- Mass Spectrometry (MS): The mass spectrum will confirm the molecular weight of the compound.
- Melting Point: The melting point of the purified solid should be determined.

Potential Biological Activity and Signaling Pathways

While specific biological data for **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile** is not yet available in the public domain, the 3,5-dimethoxyphenyl moiety is present in a variety of biologically active molecules, suggesting potential areas for investigation.

Derivatives containing the dimethoxyphenyl group have been reported to exhibit a range of pharmacological activities, including:

- Enzyme Inhibition: Certain dimethoxyphenyl compounds have shown inhibitory activity against enzymes such as cytochrome P450s.
- Cytotoxic Activity: Some dimethoxyphenyl derivatives have demonstrated cytotoxicity against various cancer cell lines.

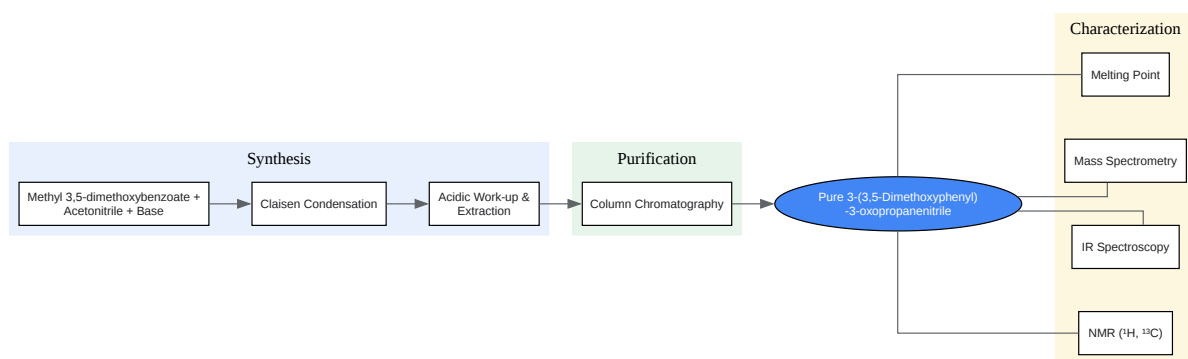
- Antimicrobial Activity: Antimicrobial properties have also been reported for compounds containing this structural motif.

Based on these observations, it is plausible that **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile** could be a candidate for screening in anticancer, enzyme inhibition, or antimicrobial assays. Further research is required to elucidate its specific biological targets and mechanisms of action.

A logical starting point for investigating the biological activity would be to screen the compound against a panel of cancer cell lines and key metabolic enzymes. Should any significant activity be observed, further studies could delve into the specific signaling pathways involved.

Logical Workflow for Synthesis and Characterization

The following diagram illustrates a typical workflow for the synthesis and characterization of **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile**.

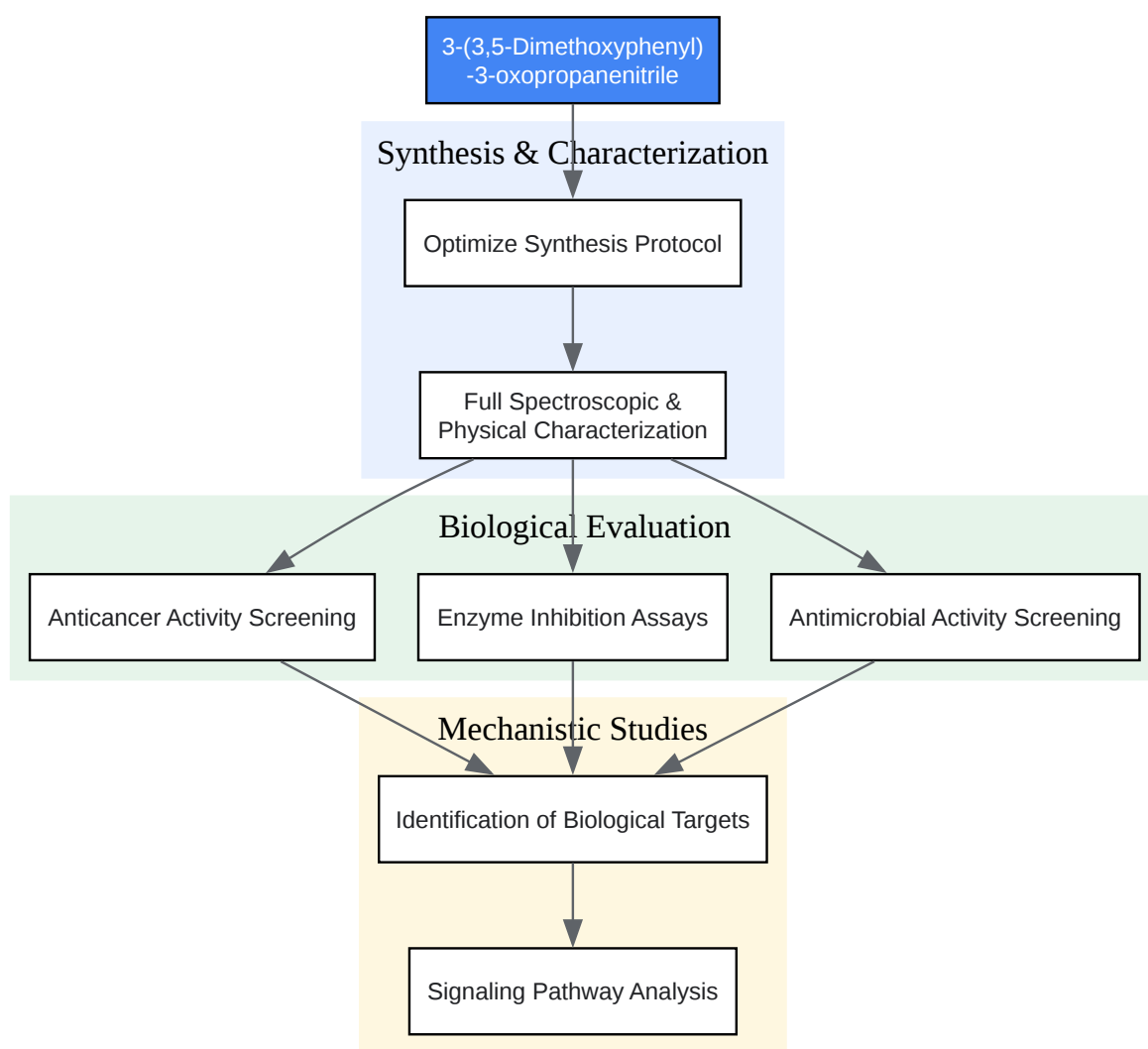


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A typical workflow for the synthesis and characterization of the target compound.

Potential Research Directions

Given the limited data currently available, several avenues of research could be pursued to fully characterize **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile** and explore its potential applications.



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Potential research directions for **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile**.

This technical guide serves as a foundational document for researchers interested in **3-(3,5-Dimethoxyphenyl)-3-oxopropanenitrile**. Further experimental investigation is necessary to fully elucidate its properties and potential as a pharmacologically active agent.

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